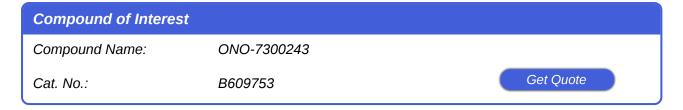


# Application Notes and Protocols for Intracellular Calcium Mobilization Assay with ONO-7300243

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

### Introduction

ONO-7300243 is a potent and novel antagonist of the Lysophosphatidic Acid Receptor 1 (LPA1).[1][2] LPA1 is a G protein-coupled receptor (GPCR) that, upon activation by its endogenous ligand lysophosphatidic acid (LPA), triggers a signaling cascade leading to various cellular responses, including intracellular calcium mobilization.[1] This makes the measurement of intracellular calcium a robust method for assessing the antagonist activity of compounds like ONO-7300243. These application notes provide a detailed protocol for an intracellular calcium mobilization assay to determine the potency of ONO-7300243 as an LPA1 antagonist.

## **Principle of the Assay**

This assay quantifies the ability of **ONO-7300243** to inhibit the increase in intracellular calcium concentration induced by an LPA1 receptor agonist. Cells expressing the LPA1 receptor are pre-loaded with a calcium-sensitive fluorescent dye. When the LPA1 receptor is activated by an agonist, Gq/11 proteins are stimulated, leading to the activation of phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, causing the release of stored calcium into the cytoplasm. The fluorescent dye binds to the increased intracellular calcium, resulting in a change in its fluorescence intensity, which can be measured to determine receptor activation. In the presence of an antagonist like **ONO-**



**7300243**, the agonist-induced calcium mobilization is inhibited in a concentration-dependent manner, allowing for the determination of the antagonist's potency (e.g., IC50 value).

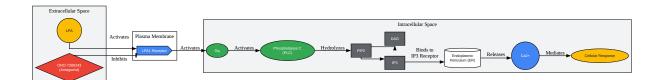
## **Data Presentation**

Table 1: In Vitro Activity of ONO-7300243

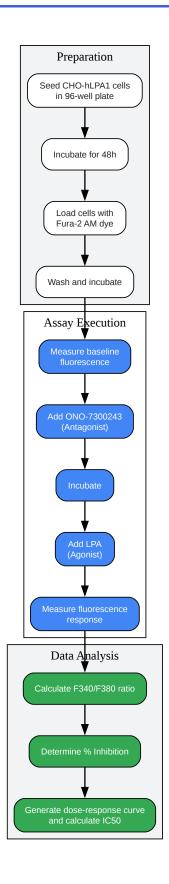
Parameter	Value	Cell Line	Assay Conditions	Reference
IC50	160 nM	CHO cells stably expressing human LPA1	Intracellular Ca2+ mobilization assay with Fura- 2 AM dye.[2]	[2]

# **Signaling Pathway**









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#### References

- 1. Discovery of ONO-7300243 from a Novel Class of Lysophosphatidic Acid Receptor 1 Antagonists: From Hit to Lead - PMC [pmc.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
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